

4-Chloropyridine-3-boronic acid pinacol ester safety and handling precautions

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Compound of Interest

Compound Name: 4-Chloropyridine-3-boronic acid
pinacol ester

Cat. No.: B1365290

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An In-Depth Technical Guide to the Safe Handling of **4-Chloropyridine-3-boronic acid pinacol ester**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety and handling protocols for **4-Chloropyridine-3-boronic acid pinacol ester**. As a Senior Application Scientist, the following content is synthesized from technical data and field-proven best practices to ensure the safe and effective use of this reagent in a laboratory setting. The causality behind each recommendation is explained to foster a deeper understanding of the necessary precautions.

Understanding the Reagent: Physicochemical Properties and Hazard Profile

4-Chloropyridine-3-boronic acid pinacol ester is a valuable building block in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions. However, its utility is accompanied by a specific hazard profile that necessitates careful handling.

Table 1: Physicochemical Properties of **4-Chloropyridine-3-boronic acid pinacol ester**

Property	Value	Source
Appearance	Cream powder or solid	[1]
Molecular Formula	C ₁₁ H ₁₅ BClNO ₂	[2]
Molecular Weight	239.51 g/mol	[2]
Melting Point	110 °C	[1]
Boiling Point	326.8 ± 27.0 °C at 760 mmHg	[1]
Flash Point	151.4 ± 23.7 °C	[1]
Density	1.1 ± 0.1 g/cm ³	[1]

A critical aspect of handling pinacolboronate esters is their susceptibility to hydrolysis, which can convert them to the corresponding boronic acid.[3] This degradation can be promoted by typical sample preparation and analysis conditions, such as in reversed-phase HPLC.[3] Therefore, maintaining anhydrous conditions during storage and handling is paramount to preserving the integrity of the reagent.

Table 2: GHS Hazard Identification and Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation	GHS07	Warning

Source:[4][5][6]

The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.[4][5] These effects are the principal drivers for the stringent handling and personal protective equipment (PPE) requirements outlined in the subsequent sections.

Engineering Controls and Personal Protective Equipment (PPE): A Multi-layered Approach to Safety

To mitigate the risks of exposure, a combination of engineering controls and appropriate PPE is mandatory. The principle of this multi-layered approach is to minimize the potential for direct contact and inhalation at the source and to provide a physical barrier for the operator.

Engineering Controls: The First Line of Defense

The primary engineering control for handling **4-Chloropyridine-3-boronic acid pinacol ester** is a certified chemical fume hood.[7] This is crucial for two main reasons:

- **Containment of Dust and Aerosols:** The fine, powdered nature of the solid can lead to the generation of airborne dust during weighing and transfer. A fume hood provides a controlled airflow that captures these particles, preventing their inhalation.[7][8]
- **Ventilation of Vapors:** Although the compound has a high boiling point, vapors can still be present. The fume hood ensures that any vapors are exhausted from the work area.

It is also imperative that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7] In the event of accidental exposure, immediate irrigation is critical to minimizing injury.

Personal Protective Equipment (PPE): Essential Barriers to Exposure

The selection of PPE should be based on a thorough risk assessment of the specific procedures being undertaken. The following PPE is recommended for the routine handling of this compound:

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing.[7]	To protect eyes from contact with dust or splashes, which can cause serious irritation.[7]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn.[7]	To prevent skin contact and potential irritation.[7]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.[7][8]	To protect skin from accidental splashes or spills.[8]
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[7][8]	To prevent respiratory tract irritation from inhaled dust or aerosols.[7][8]

Standard Operating Procedures: From Receipt to Disposal

A systematic workflow is essential for the safe handling of **4-Chloropyridine-3-boronic acid pinacol ester**. The following protocols provide a self-validating system for managing this reagent throughout its lifecycle in the laboratory.

Receipt and Storage

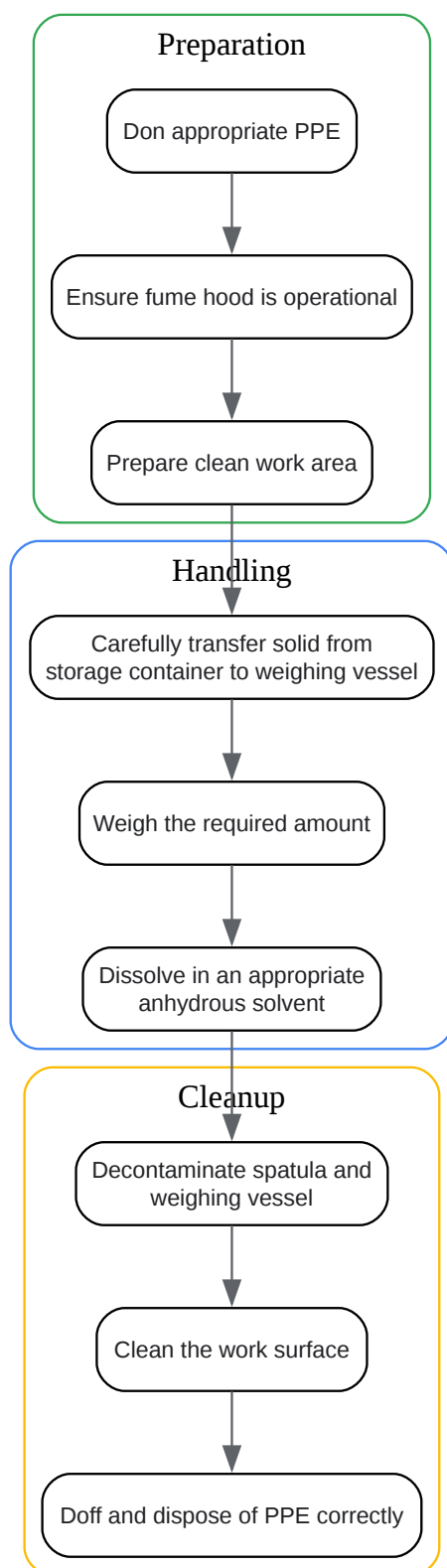
Upon receiving the compound, it is crucial to:

- Inspect the container: Check for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the chemical name and hazard information.
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area.^{[1][4]} The storage area should be away from incompatible materials and sources of ignition.^[4] Some suppliers recommend long-term storage at -20°C or under an inert atmosphere like argon to prevent degradation.^{[5][9]}

Handling and Use

All handling of the solid compound should be performed within a chemical fume hood.^[7]

Experimental Workflow: Weighing and Transfer



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Caption: Workflow for weighing and transferring the solid compound.

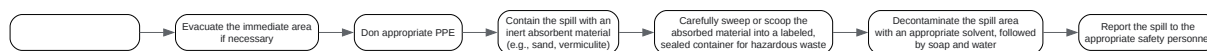
Key considerations during handling include:

- Avoiding Dust Generation: Use appropriate tools, such as a spatula, for transfers to minimize dust.[8]
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks. Do not eat, drink, or smoke in the laboratory.[5][7]
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[4][7]

Spill Management

In the event of a spill, the following procedure should be followed:

Spill Response Protocol



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Caption: Step-by-step procedure for managing a chemical spill.

It is crucial to avoid raising dust during the cleanup of a dry spill.[5] All materials used for cleanup should be disposed of as hazardous waste.

Waste Disposal

All waste generated from the use of **4-Chloropyridine-3-boronic acid pinacol ester**, including contaminated PPE and empty containers, must be considered hazardous waste.[7]

- Waste Segregation: Use separate, clearly labeled, and sealable containers for solid and liquid waste.[10]
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name.[10]

- Decontamination: Glassware should be decontaminated before reuse. A basic wash can be effective in converting residual boronic acid into a more water-soluble boronate salt, which can then be rinsed with water.[\[10\]](#) All rinsates should be collected as liquid hazardous waste.[\[10\]](#)
- Disposal: Follow your institution's specific procedures for hazardous waste pickup and disposal.[\[10\]](#)

Emergency Procedures: First-Aid Measures

In case of exposure, immediate action is required.

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid. [4]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid. [4] [11]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Obtain medical aid immediately. [4] [5]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately. [4] [11]

It is essential to have the Safety Data Sheet (SDS) available to provide to medical personnel.[\[4\]](#)

Firefighting Measures

While not considered a significant fire risk, containers may burn.[5]

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[4][11]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion, including carbon oxides, boron oxides, hydrogen chloride, and nitrogen oxides.[4][11]
- Firefighter Protection: As in any fire, wear a NIOSH-approved or equivalent, pressure-demand, self-contained breathing apparatus and full protective gear.[4][11]

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